

Technical Support Center: Data Collection in Conflict Zones

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals conducting data collection in conflict-affected environments.

Troubleshooting Guides

This section addresses specific issues that may arise during data collection in conflict zones, offering step-by-step guidance to mitigate these challenges.

Issue 1: Restricted or Denied Access to Research Areas

Symptoms:

- Inability to physically reach designated sampling locations due to roadblocks, active fighting, or official restrictions.
- Sudden revocation of research permits or letters of introduction.
- Threats or hostility from local authorities or armed groups.

Troubleshooting Steps:

- Activate Contingency Plans: Immediately refer to your pre-established contingency plan for alternative sampling sites or data collection strategies.

- Consult with Local Partners: Engage with your local research partners or community leaders to understand the specific reasons for the access denial and to negotiate access. They possess invaluable contextual knowledge.[\[1\]](#)
- Leverage Remote Data Collection: If physical access remains impossible, switch to remote data collection methods.[\[2\]](#)[\[3\]](#)
 - Mobile Phone Surveys: Utilize SMS-based surveys or phone calls to gather quantitative data.[\[3\]](#)[\[4\]](#)
 - Satellite Imagery: Employ satellite imagery to assess environmental changes, population displacement, or damage to infrastructure.[\[2\]](#)[\[5\]](#)
 - Social Media and News Aggregation: Analyze publicly available data from social media and news reports to understand trends and events.[\[2\]](#)
- Document Everything: Meticulously record all instances of access denial, including dates, locations, reasons provided (if any), and the actors involved. This information is crucial for data analysis and reporting, as it highlights limitations and potential biases.
- Re-evaluate Risk Assessment: Update your risk assessment matrix to reflect the new access constraints and associated security risks.

Issue 2: Compromised Data Quality and Integrity

Symptoms:

- Inconsistent or contradictory responses from participants.
- High rates of missing data or item non-response.
- Suspected fabrication of data by enumerators.
- Fear-induced response bias from participants.[\[6\]](#)

Troubleshooting Steps:

- Implement Rigorous Data Validation:

- Real-time Checks: If using digital data collection tools, build in real-time data validation rules to catch errors at the point of entry.[\[7\]](#)
- Back-Checks: Conduct random back-checks on a subset of the collected data, either by phone or through a follow-up visit by a supervisor, to verify key information.
- Enhance Enumerator Training and Supervision:
 - Refresher Training: Provide additional training on ethical conduct, the importance of data quality, and techniques for building rapport with respondents in sensitive environments.
 - Increased Supervision: Intensify supervision of the data collection team, including direct observation of interviews where possible and safe.
- Triangulate Data Sources: Do not rely on a single source of information. Cross-reference findings from surveys with qualitative data from focus group discussions, key informant interviews, and direct observation.[\[8\]](#)
- Utilize Data Quality Metrics: Track key data quality indicators to monitor the health of your dataset.

Data Quality Metric	Description	How to Measure
Accuracy	The degree to which data correctly reflects the real-world object or event it describes.[9]	Compare collected data against a known correct source (if available) or through verification back-checks.
Completeness	The proportion of stored data against the potential of 100% completion.[9]	Calculate the percentage of non-missing values for each variable.
Consistency	The uniformity of data across different datasets and systems. [9]	Check for contradictions in responses to related questions within the same survey or across different data sources.
Timeliness	The degree to which data is up-to-date and available when needed.[9]	Measure the time lag between the event and the data becoming available for analysis.
Uniqueness	The absence of duplicate records in a dataset.[9]	Run de-duplication algorithms to identify and remove identical or near-identical entries.
Validity	The extent to which data conforms to a specific format or set of rules.[9]	Check if data values fall within pre-defined ranges or adhere to specified formats (e.g., date formats, numeric types).

- Secure Data Storage and Transmission:
 - Separate personally identifiable information (PII) from other data as soon as possible and store it separately and securely.[10]
 - Use encryption for all data, both in transit and at rest.[10]

Frequently Asked Questions (FAQs)

Q1: How can we ensure a representative sample when we cannot access all areas?

A1: Achieving a truly representative sample in a conflict zone is often impossible.[11][12] The goal is to be as systematic and transparent as possible about the limitations.

- Non-probabilistic Sampling: Employ non-probabilistic sampling techniques like purposive or snowball sampling when random sampling is not feasible.[12][13]
- Cluster Sampling: In this method, the target population is divided into clusters (e.g., villages or camps), and a random subset of these clusters is selected for data collection.[13]
- Methodological Transparency: Clearly document the sampling strategy used, the areas that were inaccessible, and the potential biases this may introduce in your final report.
- Mixed-Methods Approach: Combine quantitative data with qualitative insights from a diverse range of key informants to provide a more holistic understanding.[12]

Q2: What are the key ethical considerations for data collection in conflict zones?

A2: Ethical considerations are paramount to ensure the safety and well-being of both researchers and participants.

- "Do No Harm": This is the primary ethical principle. Researchers must constantly assess whether their activities could inadvertently cause harm to participants or the wider community.[14]
- Informed Consent: Obtaining informed consent is crucial, but can be complex in conflict settings. Consent procedures should be culturally and linguistically appropriate, and participants must understand they can refuse to answer any question or withdraw at any time without consequence.[15]
- Confidentiality and Anonymity: Protect the identities of respondents. Data should be anonymized as quickly as possible, and any identifying information must be stored securely. [10][15]
- Researcher Safety: It is unethical to involve inexperienced researchers in data collection in conflict zones. All team members must receive adequate safety and security training.[14]

- Community Engagement: Involve community members in the research process, from design to dissemination, to ensure the research is relevant and culturally sensitive.[15]

Q3: What are the most effective data collection methods in conflict settings?

A3: The choice of method depends on the specific context, research questions, and security situation. A mixed-methods approach is often most effective.[12]

Data Collection Method	Strengths in Conflict Zones	Challenges in Conflict Zones
Surveys (in-person)	Can provide rich quantitative data.	Security risks for enumerators and respondents; access limitations; potential for response bias.[6][11]
Surveys (remote)	Safer for researchers; can reach inaccessible areas.[3]	Lower response rates; potential for sampling bias (e.g., exclusion of those without mobile phones); difficulty in verifying respondent identity.[4]
Focus Group Discussions	Gathers diverse perspectives and qualitative insights.	Can be difficult to ensure confidentiality; risk of reinforcing existing power dynamics.
Key Informant Interviews	Provides in-depth information from individuals with specialized knowledge.	Potential for bias based on the informant's position or agenda.
Remote Sensing/Satellite Imagery	Objective data collection without physical presence; useful for monitoring environmental changes and infrastructure damage.[2][5]	Can be expensive; requires specialized analytical skills; may not capture the human dimension of the conflict.[16]
Crowdsourcing/Social Media Analysis	Real-time data from a wide range of sources.[3]	Data can be unreliable and difficult to verify; potential for misinformation and disinformation.

Q4: How should we manage the security of our research team in the field?

A4: A robust security plan is non-negotiable.

- Risk Assessment: Conduct a thorough and ongoing risk assessment for all research activities.[\[17\]](#)[\[18\]](#)
- Security Training: All team members must undergo security training that covers topics like risk assessment, contingency planning, communication protocols, and first aid.
- Communication Plan: Establish a clear communication plan, including regular check-ins and emergency protocols.
- Contingency and Evacuation Plans: Have well-defined contingency and evacuation plans in place for all research locations.
- Local Knowledge: Rely on the expertise of local partners and staff who understand the local security dynamics.[\[1\]](#)

Experimental Protocols

Protocol 1: Context-Sensitive Perception Survey

This protocol is adapted from methodologies used in regions like the Sahel and is designed to be sensitive to the challenges of conflict environments.[\[1\]](#)

Objective: To collect quantitative data on the perceptions, needs, and priorities of conflict-affected populations.

Methodology:

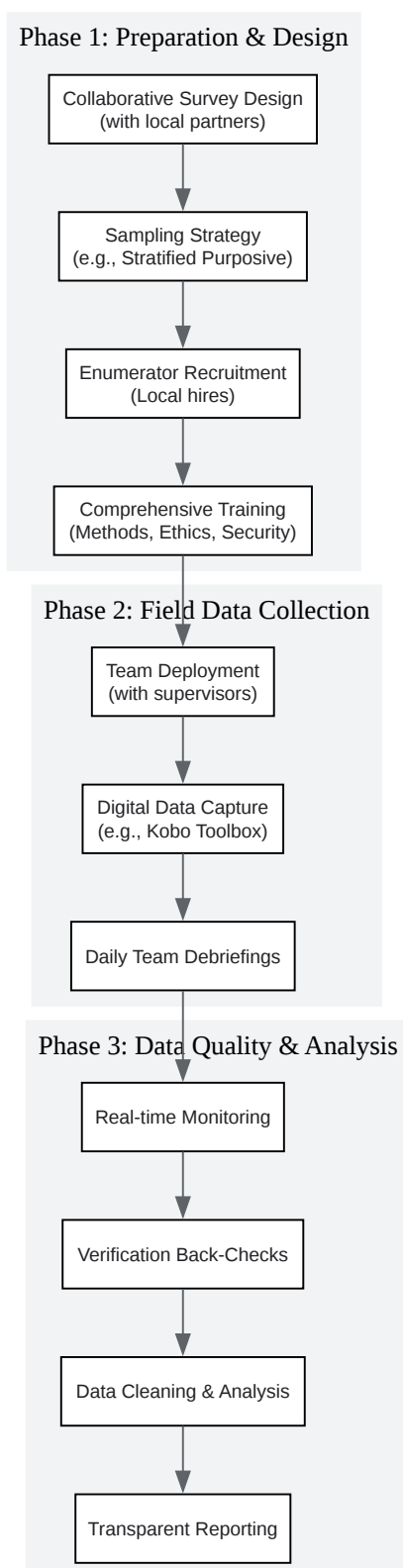
- Collaborative Design: Design the survey in close collaboration with local research partners and community representatives to ensure questions are culturally appropriate and relevant.
- Sampling Strategy:
 - Initial Mapping: Use existing (though often outdated) census data, humanitarian needs assessments, and information from local partners to map the population of interest, including internally displaced persons (IDPs) and host communities.
 - Stratified Purposive Sampling: If a complete sampling frame is unavailable, use a stratified purposive approach. Stratify the population by relevant characteristics (e.g., IDP/host

community, gender, age) and then use purposive sampling within each stratum to achieve a diverse sample.

- Sample Size Calculation: Calculate the sample size based on the best available population estimates, acknowledging the limitations. For example, in a study in the Liptako-Gourma region, initial sample sizes were around 1091, later increased to 1457 to account for rising IDP numbers.[\[1\]](#)
- Enumerator Recruitment and Training:
 - Local Recruitment: Recruit enumerators from the local communities to be surveyed. Their knowledge of the context and local languages is vital.[\[1\]](#)
 - Comprehensive Training: Conduct intensive training covering:
 - Quantitative research methods.
 - Use of digital data collection tools (e.g., Kobo Toolbox).[\[1\]](#)
 - Qualitative methods for rapport-building.
 - Ethical considerations and "do no harm" principles.
 - Security protocols.
- Data Collection:
 - Digital Data Capture: Use tablets or smartphones with data collection software (e.g., Kobo Toolbox, ODK) to allow for real-time data entry and quality checks.
 - Team-Based Approach: Deploy data collection teams supervised by a senior researcher.
 - Daily Debriefings: Hold daily debriefings with the data collection teams to discuss challenges, share experiences, and address any issues immediately.
- Data Quality Assurance:

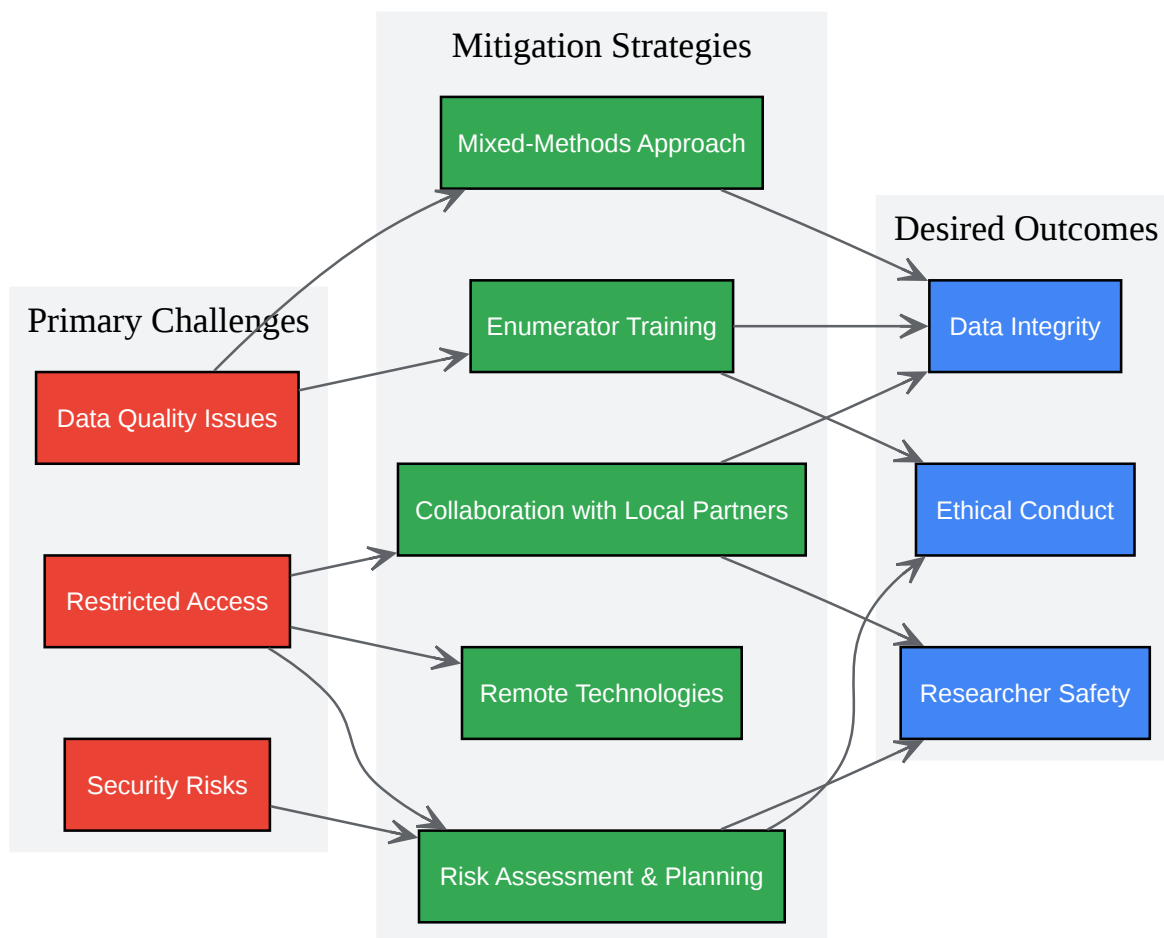
- Real-time Monitoring: Supervisors should monitor incoming data for inconsistencies or outliers.
- Back-Checks: Conduct random follow-up calls or visits to a small percentage of respondents to verify their participation and key responses.
- Data Cleaning and Analysis: Note any modifications to the sampling plan due to security constraints during the data cleaning and analysis stage and report them transparently.^[1]

Visualizations



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Caption: Workflow for a Context-Sensitive Perception Survey.



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Caption: Mitigation of Data Collection Challenges in Conflict Zones.

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